

how to handle and store 1,4-Dihydro-1,4-methanonaphthalene safely

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Compound of Interest

Compound Name: 1,4-Dihydro-1,4-methanonaphthalene

Cat. No.: B1295174

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Technical Support Center: 1,4-Dihydro-1,4-methanonaphthalene

This technical support center provides guidance for researchers, scientists, and drug development professionals on the safe handling and storage of **1,4-Dihydro-1,4-methanonaphthalene**.

Frequently Asked Questions (FAQs)

Q1: What is **1,4-Dihydro-1,4-methanonaphthalene** and what are its primary hazards?

A1: **1,4-Dihydro-1,4-methanonaphthalene**, also known as benzonorbornadiene, is a colorless to almost colorless clear liquid.^[1] The primary hazard associated with this compound is its flammability; it is classified as a combustible liquid.^[1] It may also be harmful if swallowed.

Q2: What are the recommended storage conditions for **1,4-Dihydro-1,4-methanonaphthalene**?

A2: It is recommended to store **1,4-Dihydro-1,4-methanonaphthalene** in a tightly closed container in a dry, cool, and well-ventilated place.^[2] The recommended storage temperature is between 2-8°C.^{[3][4]} It should be stored away from incompatible materials and foodstuff

containers.[2] For larger quantities, storage in a designated flammable liquids cabinet is required.[5]

Q3: What personal protective equipment (PPE) should be worn when handling this compound?

A3: When handling **1,4-Dihydro-1,4-methanonaphthalene**, appropriate PPE should be worn to minimize exposure. This includes:

- Eye Protection: Safety glasses or goggles.
- Hand Protection: Chemical-resistant gloves.
- Body Protection: A lab coat, preferably flame-resistant or 100% cotton.[6]
- Respiratory Protection: Use in a well-ventilated area, such as a chemical fume hood, is crucial to avoid the build-up of vapors.[6]

Q4: What should I do in case of a spill?

A4: In the event of a spill, immediately evacuate unnecessary personnel from the area.

Remove all sources of ignition and ensure adequate ventilation.[2] For detailed steps on how to handle a spill, please refer to the "Troubleshooting Guide: Chemical Spill" section.

Troubleshooting Guides

Guide: Handling a Chemical Spill

If you encounter a spill of **1,4-Dihydro-1,4-methanonaphthalene**, follow these steps:

- Ensure Personal Safety: Before addressing the spill, ensure you are wearing the appropriate PPE, including gloves, eye protection, and a lab coat.
- Control Ignition Sources: Immediately eliminate all potential ignition sources in the vicinity of the spill. This includes open flames, hot surfaces, and electrical equipment that could generate sparks.[5][7]
- Ventilate the Area: Work in a well-ventilated area or a chemical fume hood to prevent the accumulation of flammable vapors.[6]

- **Contain the Spill:** Use an inert absorbent material such as sand, silica gel, or a universal binder to contain the spill.^[2] Do not use combustible materials like paper towels to absorb the bulk of the spill.
- **Collect the Absorbed Material:** Carefully collect the absorbed material using non-sparking tools and place it into a suitable, closed container for disposal.^[2]
- **Decontaminate the Area:** Clean the spill area with soap and water.
- **Dispose of Waste:** Dispose of the collected waste and any contaminated cleaning materials as hazardous waste according to your institution's guidelines.

Guide: Incompatible Materials

Avoid contact between **1,4-Dihydro-1,4-methanonaphthalene** and the following:

- **Strong Oxidizing Agents:** Such as peroxides, nitrates, and perchlorates, as they can cause a vigorous, potentially explosive reaction.
- **Strong Acids:** Contact with strong acids should be avoided.

Always consult the Safety Data Sheet (SDS) for a comprehensive list of incompatible materials.

Data Presentation

| Property | Value |
|---------------------|--|
| CAS Number | 4453-90-1 |
| Molecular Formula | C ₁₁ H ₁₀ |
| Molecular Weight | 142.20 g/mol |
| Appearance | Colorless to Almost colorless clear liquid ^[1] |
| Boiling Point | 82.5-83.0 °C at 12 Torr ^[3] |
| Flash Point | 81 °C ^{[3][4][8]} |
| Density | 1.108 ± 0.06 g/cm ³ (Predicted) ^{[3][4]} |
| Storage Temperature | 2-8°C ^{[3][4]} |

Experimental Protocols

Protocol: Safe Dispensing of 1,4-Dihydro-1,4-methanonaphthalene

This protocol outlines the steps for safely transferring the liquid from a storage container to an experimental vessel.

Materials:

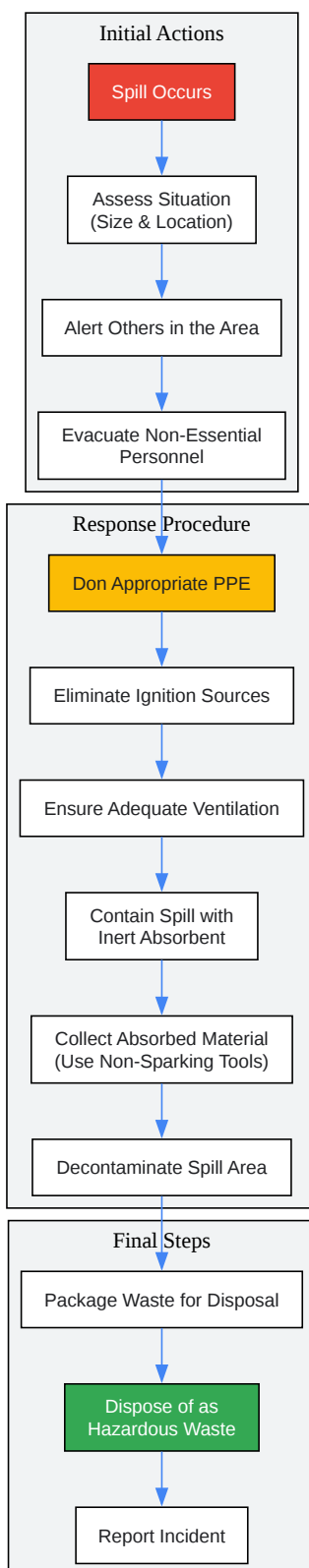
- **1,4-Dihydro-1,4-methanonaphthalene** in its original container
- Receiving experimental vessel (e.g., round-bottom flask)
- Appropriate sized syringe or pipette
- Secondary containment (e.g., a tray)
- Personal Protective Equipment (PPE) as specified in the FAQs

Procedure:

- Preparation:
 - Ensure the work area is clean and free of clutter.
 - Confirm that a fire extinguisher and a spill kit are readily accessible.
 - Perform the entire procedure within a certified chemical fume hood.
 - Don all required PPE.
- Grounding (for larger quantities):
 - If transferring from a metal container larger than 4 L, ensure both the source and receiving containers are properly bonded and grounded to prevent static discharge.
- Dispensing:

- Place the receiving vessel in secondary containment.
- Carefully open the storage container of **1,4-Dihydro-1,4-methanonaphthalene**.
- Using a clean syringe or pipette, slowly draw the desired volume of the liquid.
- Dispense the liquid into the receiving vessel, avoiding splashing.
- Completion:
 - Securely close the storage container.
 - Return the storage container to its designated storage location (e.g., flammable storage cabinet).
 - Clean any minor drips in the work area with an appropriate solvent and absorbent material.
 - Dispose of any contaminated materials (e.g., pipette tips) in the appropriate hazardous waste container.

Mandatory Visualization



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Caption: Workflow for handling a chemical spill of **1,4-Dihydro-1,4-methanonaphthalene**.

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